

# analytical methods for characterizing 2-Chloro-5-methyl-4-nitropyridine

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## Compound of Interest

Compound Name: 2-Chloro-5-methyl-4-nitropyridine

CAS No.: 97944-45-1

Cat. No.: B1589938

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Application Note: Analytical Characterization of **2-Chloro-5-methyl-4-nitropyridine**

## Introduction & Scope

**2-Chloro-5-methyl-4-nitropyridine** (CAS 97944-45-1) is a critical heterocyclic building block, frequently employed in the synthesis of complex pharmaceutical agents, including kinase inhibitors and proton pump inhibitors.[1] Its chemical reactivity is defined by the electrophilic nature of the pyridine ring, enhanced by the electron-withdrawing nitro group at the C4 position and the chlorine atom at C2, making it highly susceptible to nucleophilic aromatic substitution ( ).[2][1]

Critical Quality Attributes (CQAs):

- **Regio-Purity:** Distinguishing the target 5-methyl-4-nitro isomer from the thermodynamically stable 4-methyl-5-nitro isomer.
- **Oxidation State:** Quantifying residual N-oxide intermediates often used in its synthesis.[2][1]
- **Halogen Integrity:** Ensuring no hydrolysis of the C2-chlorine to the pyridone form.

This guide provides a self-validating analytical workflow to characterize this molecule with high specificity.

## Safety & Handling Protocol

Hazard Class: Irritant (Skin/Eye), Potential Sensitizer.[2][1][3] Energetic Warning: Nitro-pyridines possess high energy density.[1] While this derivative is generally stable, avoid subjecting bulk material to temperatures >100°C without thermal scanning (DSC) validation.[2][1]

- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.[2][1]
- Storage: Inert atmosphere ( or Ar), 2-8°C. Protect from light to prevent nitro-group photoreduction.[2][1]

## Structural Identification (NMR & MS)

The substitution pattern of the pyridine ring (2,4,5-trisubstituted) results in a simplified proton NMR spectrum, which is the primary method for confirming regio-chemistry.[2][1]

### Protocol A: H-NMR Characterization

Rationale: The protons at positions H3 and H6 are para to each other.[2][1] In pyridine systems, para-coupling is negligible (

Hz), appearing as distinct singlets.[2][1] This distinguishes it from isomers where ortho- or meta-coupling would be visible.[1]

Materials:

- Solvent:  
(preferred for solubility) or  
.[2][1]
- Internal Standard: TMS (Tetramethylsilane).[2][1]

Expected Chemical Shifts (

, 400 MHz):

Position	Type	Multiplicity	Shift (ppm)	Structural Logic
H6	Aromatic CH	Singlet (s)	8.40 – 8.60	Deshielded by adjacent Ring Nitrogen and C5-Methyl.[1]
H3	Aromatic CH	Singlet (s)	7.80 – 8.00	Deshielded by C2-Cl and C4-Nitro; upfield relative to H6.[1]
-CH3	Methyl	Singlet (s)	2.30 – 2.50	Typical benzylic-like methyl on heteroaromatic ring.[1]

Interpretation:

- Isomer Check: If you observe doublets (

Hz), the sample is likely the 2,3-disubstituted or other regioisomer.[2][1] The target molecule must show singlets.[2][1]

## Protocol B: Mass Spectrometry (LC-MS)

- Ionization: ESI (Positive Mode).[2][1]

- Molecular Ion:

(for

) and

(for

).[2][1]

- Isotope Pattern: A distinct 3:1 ratio of M : M+2 confirms the presence of a single Chlorine atom.[\[2\]\[1\]](#)

## Chromatographic Purity Profiling (HPLC)

This protocol utilizes a Reverse Phase (RP-HPLC) method designed to separate the neutral target molecule from potentially acidic hydrolysis products (pyridones) and polar N-oxides.[\[2\]\[1\]](#)

### Protocol C: HPLC Method Parameters

Causality of Conditions:

- Column: A C18 column with high carbon load is selected to retain the moderately polar pyridine.[\[2\]\[1\]](#)
- pH Control: The mobile phase is buffered at pH 3.0. Pyridines are basic; however, the electron-withdrawing nitro and chloro groups significantly reduce basicity.[\[2\]\[1\]](#) Low pH ensures any residual protonatable species remain in a single ionization state, preventing peak tailing.[\[2\]\[1\]](#)
- Wavelength: 270 nm is chosen to maximize the absorbance of the nitro-aromatic chromophore while minimizing solvent cut-off noise.[\[2\]\[1\]](#)

Parameter	Setting
Column	Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or equivalent.[2][1]
Mobile Phase A	10 mM Ammonium Formate, pH 3.0 (adjusted with Formic Acid).
Mobile Phase B	Acetonitrile (HPLC Grade).[2][1]
Flow Rate	1.0 mL/min.[2]
Column Temp	30°C.
Detection	UV @ 270 nm (Primary), 254 nm (Secondary). [2]
Injection Vol	5 µL.

### Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	10	Equilibration
2.0	10	Isocratic Hold (Polar impurity elution)
15.0	90	Linear Gradient (Elute target)
18.0	90	Wash
18.1	10	Re-equilibration
23.0	10	End

### Sample Preparation:

- Weigh 10 mg of sample.[2][1]
- Dissolve in 10 mL of 50:50 Water:Acetonitrile.

- Sonicate for 5 minutes.
- Filter through a 0.22  $\mu\text{m}$  PTFE syringe filter before injection.[2][1]

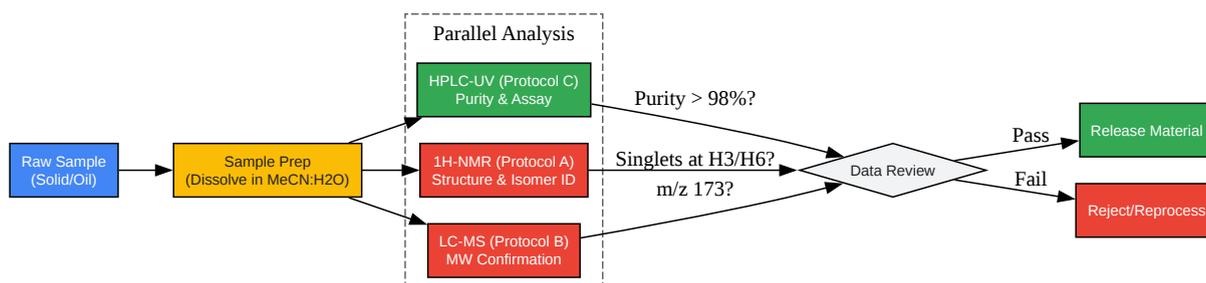
## Impurity Control & Logic

Understanding the synthesis route allows for targeted impurity monitoring.[2][1] The most common synthesis involves nitration of 2-chloro-5-methylpyridine.[1]

Common Impurities:

- 2-Chloro-5-methylpyridine (Starting Material): Less polar, elutes after the target in reverse phase due to lack of the polar nitro group? Correction: The Nitro group adds polarity but also withdraws electrons, reducing basicity.[2][1] Often, nitro-compounds elute earlier than their non-nitro precursors in acidic RP-HPLC, but this depends on specific solvation.[2][1] In this method, expect the starting material to elute close to the target; resolution must be validated. [2][1]
- **2-Chloro-5-methyl-4-nitropyridine-N-oxide**: Highly polar.[1] Elutes early (Void volume to ~3 min).
- Hydrolysis Product (2-hydroxy-5-methyl-4-nitropyridine): Elutes very early due to phenolic/pyridone nature.[1]

Visualizing the Analytical Workflow:



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Caption: Figure 1: Integrated analytical workflow for the characterization of **2-Chloro-5-methyl-4-nitropyridine**, ensuring structural confirmation and purity assessment.

## References

- Chemical Identity & Properties: National Center for Biotechnology Information.[2][1] (2025). [2][1][4][5][6][7] PubChem Compound Summary for CID 345364, 2-Chloro-4-methyl-5-nitropyridine (Isomer Comparison). Retrieved from [Link][2][1]

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